

Neuropeptide FF: A Comprehensive Technical Guide to its Role in Neuroendocrine Regulation

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Compound of Interest

Compound Name: *Neuropeptide FF*

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Abstract

Neuropeptide FF (NPFF) is an octapeptide belonging to the RF-amide peptide family, characterized by a conserved C-terminal Arginine-Phenylalanine-amide motif. Since its initial isolation from the bovine brain, NPFF has emerged as a significant modulator of a wide array of physiological processes. This technical guide provides an in-depth exploration of the core functions of NPFF and its cognate receptors, NPFF1 and NPFF2, with a specific focus on their intricate role in neuroendocrine regulation. We delve into the signaling pathways activated by NPFF receptor stimulation, present quantitative data on receptor binding affinities and neuroendocrine modulation, and provide detailed experimental protocols for the investigation of the NPFF system. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of neuroscience, endocrinology, and drug development, facilitating further exploration of the therapeutic potential of targeting the NPFF system.

Introduction to Neuropeptide FF

Neuropeptide FF (NPFF), with the amino acid sequence FLFQPQRF-NH₂, is a key member of the RF-amide peptide family. It is derived from a precursor protein, pro-NPFFA, and is expressed in various regions of the central nervous system (CNS), with high concentrations found in the dorsal horn of the spinal cord, hypothalamus, and brainstem.^[1] NPFF exerts its biological effects through two G-protein coupled receptors (GPCRs): **Neuropeptide FF Receptor 1** (NPFFR1) and **Neuropeptide FF Receptor 2** (NPFFR2).^[2] These receptors are also distributed throughout the CNS, with notable expression in areas crucial for neuroendocrine control.^[1] The NPFF system is implicated in a diverse range of functions, including pain modulation, cardiovascular regulation, and, most pertinently to this guide, the intricate regulation of endocrine axes.

Neuropeptide FF Receptors and Signaling Pathways

NPFFR1 and NPFFR2 are the primary receptors for NPFF, and they exhibit distinct binding affinities and signaling properties. Both receptors are coupled to inhibitory G-proteins of the Gi/o family, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. However, there is also evidence for coupling to other G-protein subtypes, suggesting a more complex signaling cascade.^[1]

Receptor Binding Affinities

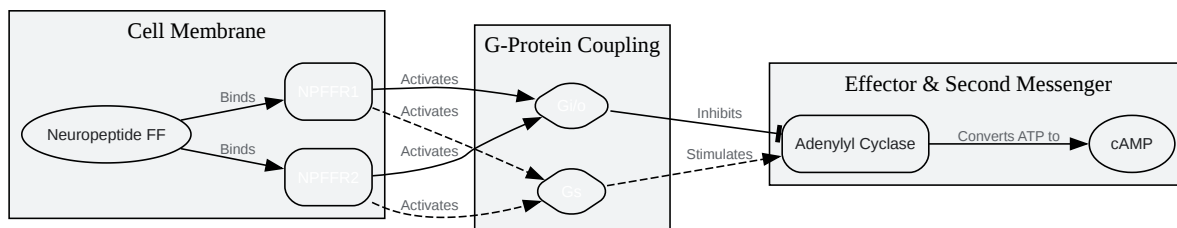
The binding affinities of NPFF and related peptides to NPFFR1 and NPFFR2 have been characterized in various studies. This data is crucial for understanding the selectivity and potential cross-reactivity of endogenous ligands and synthetic analogs.

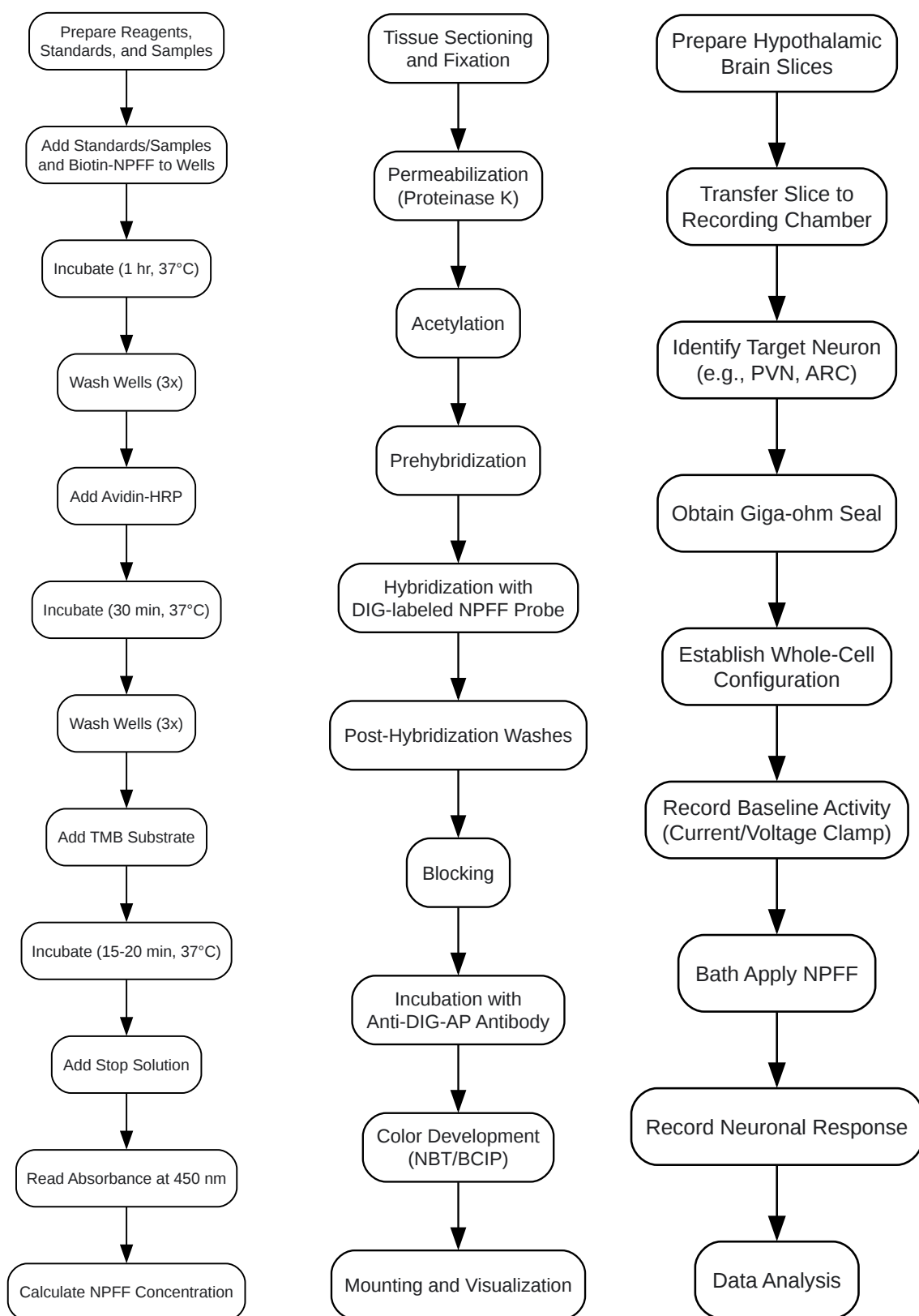
Ligand	Receptor	Species	Kd (nM)	Ki (nM)	Reference(s)
Neuropeptide FF	hNPFFR1	Human	1.13	9.54	^{[1][2][3]}
Neuropeptide FF	hNPFFR2	Human	0.37	9.10	^{[1][2][3]}
RFRP-3	hNPFFR1	Human	9.70	^[3]	
RFRP-3	hNPFFR2	Human	7.7	^[3]	

hNPFFR1: human **Neuropeptide FF** Receptor 1; hNPFFR2: human **Neuropeptide FF** Receptor 2; Kd: Dissociation constant; Ki: Inhibition constant.

Signaling Pathways

Upon ligand binding, NPFF receptors initiate a cascade of intracellular events. The primary signaling pathway involves the inhibition of adenylyl cyclase through Gi/o proteins. However, NPFFR1 has also been shown to couple to Gs proteins, and NPFFR2 can couple to Gs in addition to Gi/o, indicating the potential for dual and opposing effects on cAMP levels depending on the cellular context.





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